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Compound of Interest

Compound Name:	*Benzo[d]oxazol-6-ylmethanamine*
CAS No.:	*872047-63-7*
Cat. No.:	*B1506020*

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Introduction

The benzoxazole scaffold is a privileged heterocyclic motif integral to medicinal chemistry and drug discovery, with derivatives exhibiting a vast range of pharmacological activities, including antimicrobial and anticancer properties.[1][2] **Benzo[d]oxazol-6-ylmethanamine**, as a member of this class, possesses structural features—a hydrophobic aromatic system and a basic primary amine—that necessitate robust and reliable analytical methods for its identification, quantification, and purity assessment. Such methods are critical throughout the drug development lifecycle, from synthesis and purification to formulation and quality control.[3][4]

This document provides detailed application notes and validated protocols for the analysis of **Benzo[d]oxazol-6-ylmethanamine** using two complementary chromatographic techniques: High-Performance Liquid Chromatography (HPLC) for quantitative analysis and Thin-Layer Chromatography (TLC) for rapid qualitative assessment. The methodologies are designed to be accurate, precise, and suitable for implementation in research and quality control laboratories.

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Part 1: Quantitative Analysis by Reversed-Phase HPLC (RP-HPLC)

The inherent polarity and ionizable nature of the primary amine in **Benzo[d]oxazol-6-ylmethanamine**, combined with the hydrophobicity of its fused ring system, make Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) the ideal modality for its quantitative analysis.

Principle of Separation

In RP-HPLC, the analyte is separated based on its hydrophobic interactions with a non-polar stationary phase.[5] **Benzo[d]oxazol-6-ylmethanamine** will be retained on a C18 (octadecylsilyl) column through the hydrophobic benzoxazole core. The mobile phase, a polar mixture of water and an organic solvent, elutes the compound. The primary amine group (pKa typically ~9-10) is a critical factor. By maintaining the mobile phase at an acidic pH (e.g., 2.5-3.5), the amine group becomes permanently protonated (-NH3+). This consistent ionization prevents peak tailing, which can occur from interactions with residual silanol groups on the silica support, and ensures sharp, symmetrical peaks with reproducible retention times.[5][6]

HPLC Method Parameters and Rationale

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Parameter	Recommended Condition	Rationale / Justification
HPLC System	Agilent 1260 Infinity II or equivalent with Diode Array Detector (DAD)	A standard, robust system capable of gradient elution and UV-Vis spectral analysis for peak purity assessment.
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	The C18 phase provides strong hydrophobic retention for the aromatic core, and this standard geometry offers a good balance of efficiency and backpressure.[6][7]
Mobile Phase A	0.1% Formic Acid in Water	Formic acid is a volatile modifier ideal for MS-compatibility and provides an acidic pH (~2.7) to ensure the amine is fully protonated.[8]
Mobile Phase B	0.1% Formic Acid in Acetonitrile (MeCN)	Acetonitrile is a common organic modifier with low viscosity and UV cutoff, providing excellent elution strength for aromatic compounds.[7][8]
Elution Mode	Isocratic: 70% A / 30% B	An isocratic method is simpler, more robust, and faster for routine analysis once the optimal mobile phase composition is determined. This starting ratio should be optimized.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing efficient separation within a reasonable timeframe.[6]

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Column Temp.	30 °C	Maintaining a constant, slightly elevated temperature ensures reproducible retention times by minimizing viscosity fluctuations.
Injection Vol.	10 µL	A typical injection volume that balances sensitivity with the risk of column overloading.
Detection	DAD, 275 nm	The benzoxazole chromophore exhibits strong UV absorbance.[9][10] 275 nm is a representative wavelength; the λmax should be confirmed experimentally by scanning a standard solution.[11]
Run Time	10 minutes	Sufficient time for the elution of the main peak and any potential impurities.

Experimental Protocol: HPLC Analysis

- Reagent Preparation:
  - Mobile Phase A: Add 1.0 mL of formic acid to 1 L of HPLC-grade water. Filter through a 0.45 µm membrane filter and degas.
  - Mobile Phase B: Add 1.0 mL of formic acid to 1 L of HPLC-grade acetonitrile. Filter and degas.
  - Diluent: Prepare a mixture of Mobile Phase A and Mobile Phase B in a 70:30 (v/v) ratio.
- Standard Solution Preparation:
  - Stock Standard (1000 µg/mL): Accurately weigh 25 mg of **Benzo[d]oxazol-6-ylmethanamine** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to

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volume with the diluent.

  - Working Standard (100 µg/mL): Pipette 1.0 mL of the Stock Standard into a 10 mL volumetric flask and dilute to volume with the diluent.

- Sample Solution Preparation:
  - Accurately weigh a quantity of the sample expected to contain ~10 mg of the analyte into a 100 mL volumetric flask. Dissolve in and dilute to volume with diluent to achieve a target concentration of 100 µg/mL.
- Instrument Setup and Equilibration:
  - Set up the HPLC system with the specified parameters.
  - Purge the pump lines with the respective mobile phases.
  - Equilibrate the column by pumping the isocratic mobile phase (70% A / 30% B) for at least 30 minutes or until a stable baseline is achieved.
- Chromatographic Run:
  - Inject a blank (diluent) to ensure no system contamination.
  - Perform five replicate injections of the Working Standard solution to establish system suitability.
  - Inject the Sample solution(s).
  - Inject a Working Standard after every 6-10 sample injections to monitor system drift.
- Data Analysis:
  - Identify the peak for **Benzo[d]oxazol-6-ylmethanamine** based on the retention time of the reference standard.
  - Calculate the amount of the analyte in the sample using the peak area and the external standard method.

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Method Validation Framework

This HPLC method must be validated according to ICH Q2(R1) guidelines to ensure its suitability for its intended purpose.[12][13]

Validation Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is unequivocally from the analyte.	Peak purity index > 99.0%; no interfering peaks from blank or placebo at the analyte's retention time.
Linearity	To demonstrate a proportional relationship between concentration and response.	Correlation coefficient (r^2) ≥ 0.999 over a range of 50-150% of the target concentration.[14]
Accuracy	To measure the closeness of test results to the true value.	98.0% - 102.0% recovery for spiked samples at three concentration levels (e.g., 80%, 100%, 120%).[15]
Precision (Repeatability & Intermediate)	To assess the degree of scatter between a series of measurements.	Relative Standard Deviation (RSD) ≤ 2.0% for replicate injections and preparations.[12][15]
Limit of Detection (LOD)	The lowest amount of analyte that can be detected.	Signal-to-Noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantified with precision and accuracy.	Signal-to-Noise ratio of 10:1; RSD ≤ 10%.
Robustness	To measure the method's capacity to remain unaffected by small variations.	Consistent results when varying parameters like flow rate (±0.1 mL/min), column temp (±2°C), and mobile phase composition (±2%).

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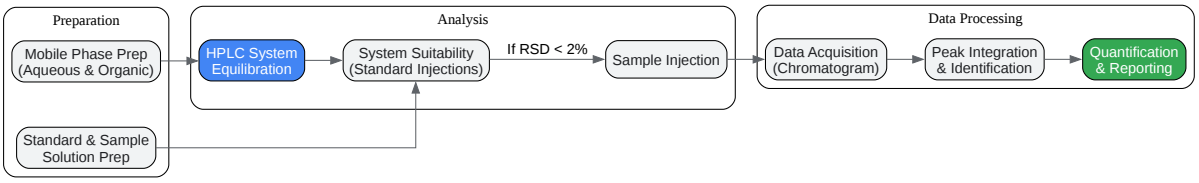
HPLC Workflow Diagram



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Caption: Workflow for the quantitative HPLC analysis of **Benzo[d]oxazol-6-ylmethanamine**.

Part 2: Qualitative Analysis by Thin-Layer Chromatography (TLC)

TLC is an invaluable, rapid, and cost-effective technique for monitoring reaction progress, identifying compounds, and assessing the purity of fractions during synthesis and purification.[3][16]

Principle of Separation

This protocol employs normal-phase TLC, where the stationary phase (silica gel) is highly polar and the mobile phase is a less polar organic solvent mixture.[16][17] Separation is governed by adsorption and desorption. **Benzo[d]oxazol-6-ylmethanamine**, with its polar amine group, will have a strong affinity for the silica gel stationary phase. The non-polar benzoxazole portion has less affinity. The compound's migration up the plate is controlled by the polarity of the mobile phase; a more polar solvent system will move the spot further up the plate, resulting in a higher Retention Factor (Rf) value.[17]

TLC Method Parameters and Rationale

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Parameter	Recommended Condition	Rationale / Justification
Stationary Phase	Silica Gel 60 F_{254} pre-coated aluminum plates	The F_{254} indicator is a fluorescent material that allows for non-destructive visualization under short-wave UV light (254 nm).[10][18]
Mobile Phase	90:10:1 (v/v/v) Ethyl Acetate / Hexane / Triethylamine	A moderately polar system. Ethyl acetate provides polarity, hexane modulates it, and triethylamine (a base) is crucial to saturate acidic sites on the silica, preventing the basic amine analyte from streaking and ensuring a compact spot.[19] The optimal Rf should be between 0.15 and 0.85.[16]
Sample Prep.	1 mg/mL solution in Dichloromethane or Ethyl Acetate	A suitable concentration for clear spotting without overloading the plate.
Application	1-2 µL spot applied with a capillary tube	Small, concentrated spots provide the best separation.
Development	In a saturated, paper-lined TLC chamber until the solvent front is ~1 cm from the top	A saturated chamber ensures reproducible Rf values by maintaining equilibrium between vapor and liquid phases.
Visualization	1. UV light (254 nm)2. Iodine (I_2) vapor	1. The aromatic benzoxazole ring will quench the plate's fluorescence, appearing as a dark spot.[9][20] 2. Iodine is a general stain that reversibly complexes with most organic compounds, appearing as a brown spot.[21]

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Experimental Protocol: TLC Analysis

- Chamber Preparation: Pour the prepared mobile phase into a TLC developing chamber to a depth of 0.5-1.0 cm. Line the chamber with filter paper, close the lid, and allow it to saturate for at least 15 minutes.
- Plate Preparation: Using a pencil, gently draw a baseline (origin) about 1.5 cm from the bottom of the TLC plate.
- Sample Application: Using a capillary tube, carefully spot 1-2 µL of the sample solution onto the origin. Allow the solvent to fully evaporate. Spot a reference standard alongside the sample for direct comparison.
- Development: Place the spotted TLC plate into the saturated chamber, ensuring the origin line is above the solvent level. Close the lid and allow the mobile phase to ascend the plate via capillary action.
- Drying: Once the solvent front is approximately 1 cm from the top of the plate, remove it from the chamber and immediately mark the solvent front with a pencil. Allow the plate to air dry completely in a fume hood.
- Visualization:
  - UV Light: Place the dried plate under a short-wave (254 nm) UV lamp and circle any visible dark spots with a pencil.[10]
  - Iodine Staining (Optional): Place the plate in a sealed chamber containing a few crystals of solid iodine. Brown spots will appear within a few minutes. Remove the plate and circle the spots, as they will fade over time.[21]
- Rf Calculation: Measure the distance from the origin to the center of the spot and the distance from the origin to the solvent front. Calculate the Rf value:
  - Rf = (Distance traveled by the spot) / (Distance traveled by the solvent front)

TLC Data Interpretation

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Observation	Interpretation
Single Spot	Indicates a likely pure compound under these conditions.
Multiple Spots	Suggests the presence of impurities or degradation products.
Spot Streaking	May indicate an overloaded sample, an inappropriate solvent system, or interaction of the basic amine with acidic silica (mitigated by triethylamine).
Rf Value	A characteristic physical constant for a specific compound in a given solvent system. Can be used for identification when compared to a standard.

TLC Workflow Diagram



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Caption: Step-by-step workflow for the qualitative TLC analysis of **Benzo[d]oxazol-6-ylmethanamine**.

Conclusion

The HPLC and TLC methods detailed in this application note provide a comprehensive analytical toolkit for researchers and drug development professionals working with **Benzo[d]oxazol-6-ylmethanamine**. The RP-HPLC method offers a robust, specific, and

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precise platform for the accurate quantification necessary for quality control and stability testing. The normal-phase TLC protocol serves as a rapid, indispensable tool for on-the-fly purity checks, reaction monitoring, and chromatographic condition scouting. Together, they form a self-validating system that ensures the integrity and quality of this important pharmaceutical building block.

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